

4-Butylphenol-d5 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B1380642

[Get Quote](#)

In-depth Technical Guide: 4-Butylphenol-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties and analytical applications of **4-Butylphenol-d5**, a deuterated analog of 4-Butylphenol. This isotopically labeled compound is a valuable tool in quantitative analytical chemistry, particularly in mass spectrometry-based methods, serving as an internal standard for the accurate quantification of 4-Butylphenol in various matrices.

Core Molecular Data

The fundamental molecular properties of **4-Butylphenol-d5** are summarized in the table below, alongside the corresponding data for its non-deuterated counterpart for comparative purposes.

Property	4-Butylphenol-d5	4-Butylphenol
Molecular Formula	C ₁₀ H ₉ D ₅ O	C ₁₀ H ₁₄ O[1]
Molecular Weight	155.25 g/mol [2]	150.22 g/mol [3][4][5]
CAS Number	1219795-04-6	1638-22-8

Experimental Protocols

The primary application of **4-Butylphenol-d5** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of 4-Butylphenol. Below is a detailed experimental

protocol for such an analysis, adapted from established methodologies for similar phenolic compounds.

Protocol: Quantification of 4-Butylphenol in Aqueous Samples by Isotope Dilution GC-MS

1. Objective: To accurately determine the concentration of 4-Butylphenol in an aqueous sample (e.g., environmental water, biological fluids) using **4-Butylphenol-d5** as an internal standard.

2. Materials and Reagents:

- 4-Butylphenol analytical standard
- **4-Butylphenol-d5** internal standard solution (of known concentration)
- Solid-Phase Extraction (SPE) cartridges (e.g., HLB)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Dichloromethane (GC grade)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) for derivatization
- Deionized water
- Vortex mixer
- Centrifuge
- Gas Chromatograph-Mass Spectrometer (GC-MS)

3. Sample Preparation and Extraction:

- To a 10 mL aqueous sample, add a precise volume of the **4-Butylphenol-d5** internal standard solution.

- Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Load the sample onto the conditioned SPE cartridge at a slow, consistent flow rate.
- Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
- Elute the analyte and internal standard from the cartridge with 5 mL of dichloromethane.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.

4. Derivatization:

- Reconstitute the dried extract in 100 μ L of acetonitrile.
- Add 50 μ L of BSTFA with 1% TMCS to the extract.
- Cap the vial tightly and heat at 70°C for 30 minutes to form the trimethylsilyl (TMS) derivatives.
- Cool the sample to room temperature before injection into the GC-MS.

5. GC-MS Analysis:

- Gas Chromatograph:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
 - Injector Temperature: 280°C.
 - Oven Temperature Program: Start at 80°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Ions to Monitor (suggested for TMS derivatives):
 - 4-Butylphenol-TMS: m/z corresponding to the molecular ion and a characteristic fragment.
 - **4-Butylphenol-d5**-TMS: m/z corresponding to the molecular ion and a characteristic fragment (shifted by +5 amu).

6. Quantification:

- Prepare a calibration curve by analyzing a series of calibration standards containing known concentrations of 4-Butylphenol and a constant concentration of the **4-Butylphenol-d5** internal standard.
- Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Determine the concentration of 4-Butylphenol in the unknown sample by calculating its peak area ratio to the internal standard and interpolating from the calibration curve.

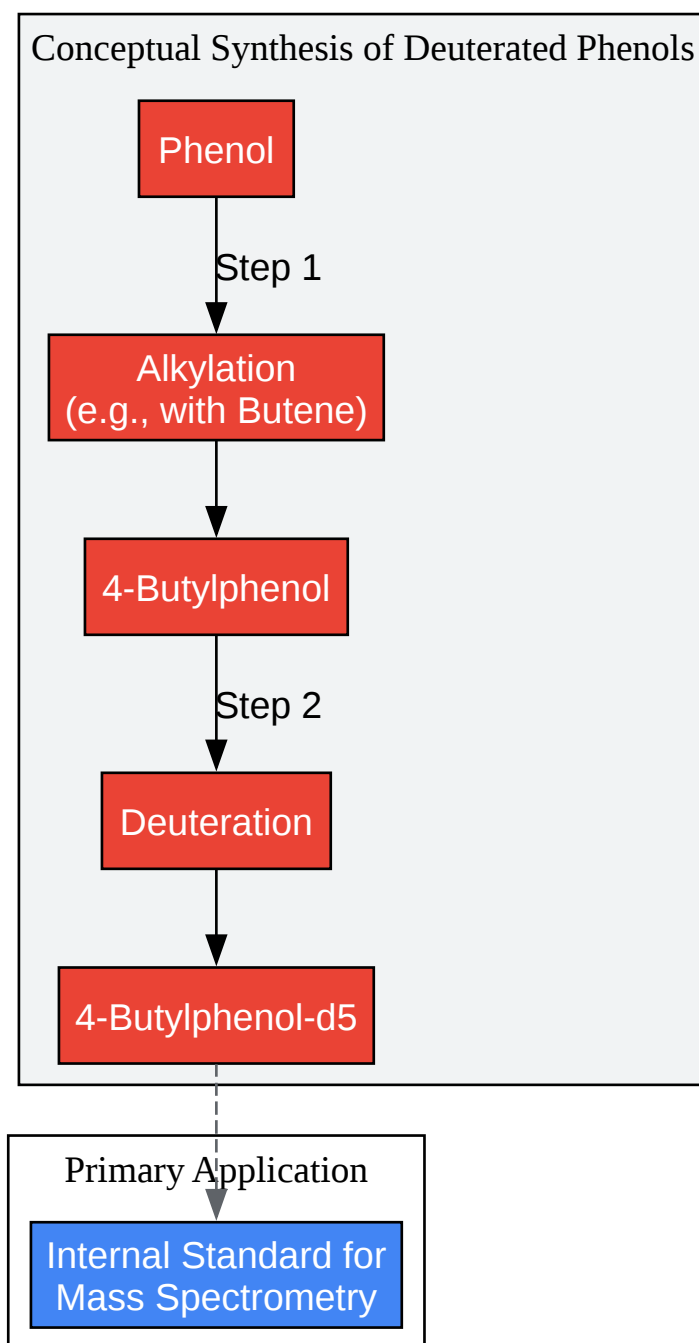
Visualizations

The following diagrams illustrate key concepts and workflows relevant to the use of **4-Butylphenol-d5**.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using isotope dilution mass spectrometry.



[Click to download full resolution via product page](#)

Caption: Conceptual pathway for the synthesis and application of **4-Butylphenol-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isotope-dilution gas chromatography-mass spectrometry coupled with injection-port butylation for the determination of 4-t-octylphenol, 4-nonylphenols and bisphenol A in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Determination of 4-tert.-butylphenol and 4-tert.-butylcatechol in cosmetic products by reversed-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. 4-Tert-butylphenol - analysis - Analytice [analytice.com]
- To cite this document: BenchChem. [4-Butylphenol-d5 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1380642#4-butylphenol-d5-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com